

Equilin 3-O-beta-D-Glucuronide Sodium Salt structure

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Compound of Interest

Compound Name:	Equilin 3-O-beta-D-Glucuronide Sodium Salt
CAS No.:	27610-12-4
Cat. No.:	B602381

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An In-Depth Technical Guide to **Equilin 3-O-beta-D-Glucuronide Sodium Salt**

Abstract

This technical guide provides a comprehensive overview of **Equilin 3-O-beta-D-Glucuronide Sodium Salt**, a critical metabolite of the equine estrogen, equilin. As a key component of conjugated equine estrogens (CEEs), the most prescribed estrogen medication for menopausal hormone therapy in the United States, understanding the metabolism and disposition of equilin is paramount for drug development and toxicological studies.^[1] This document delves into the compound's physicochemical properties, synthesis, analytical characterization, and biological significance. It is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this reference standard for analytical method development, metabolic studies, and quality control applications.

Physicochemical Properties

Equilin 3-O-beta-D-Glucuronide Sodium Salt is the primary water-soluble metabolite of equilin, formed by enzymatic conjugation in the liver.^{[2][3]} This process attaches a glucuronic

acid moiety to the parent steroid, significantly increasing its polarity to facilitate renal excretion. [2][3] Its identity and purity are defined by a distinct set of physicochemical characteristics.

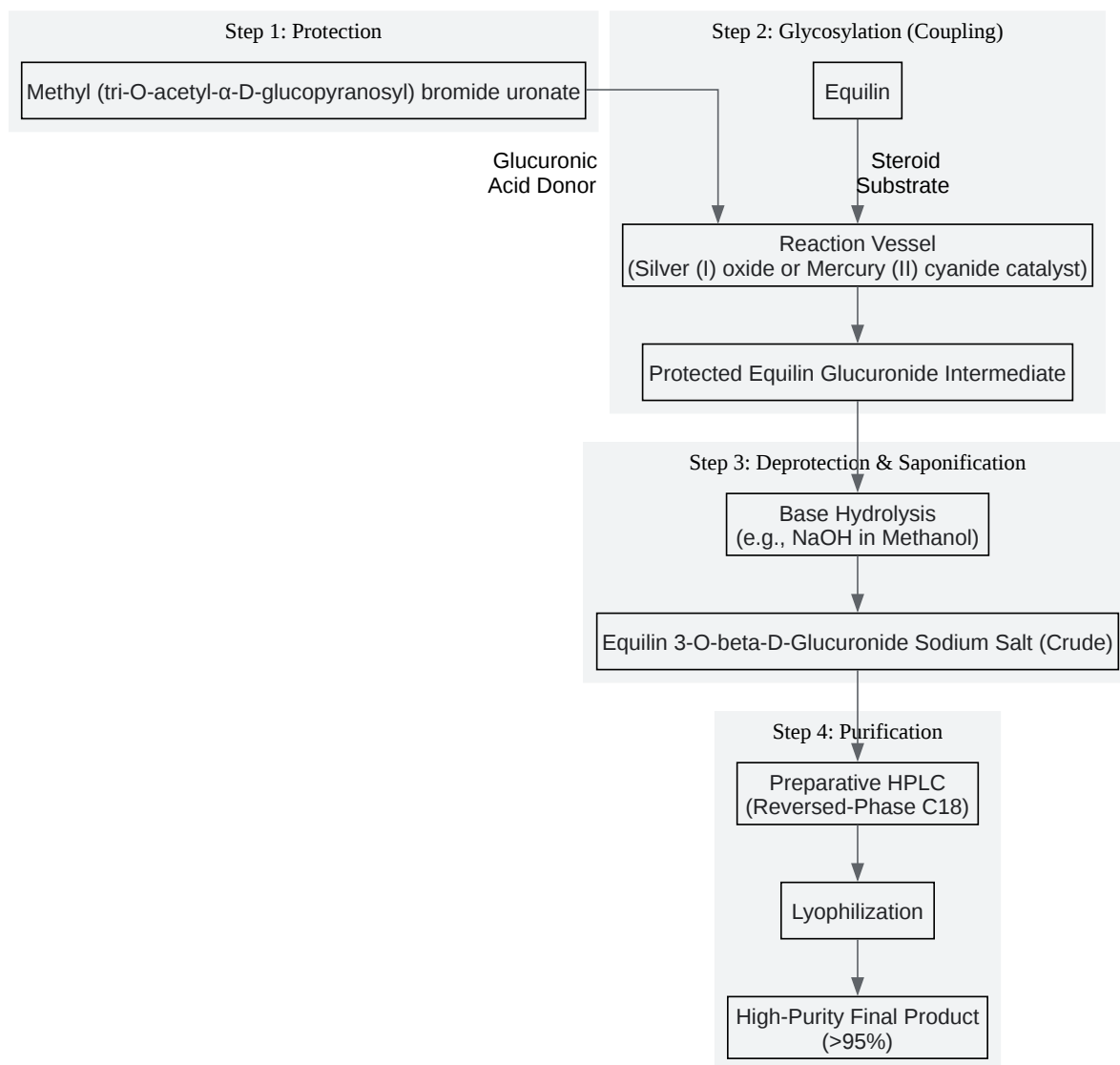
Property	Value	Source(s)
CAS Number	27610-12-4	[4][5][6][7][8]
Molecular Formula	C ₂₄ H ₂₇ NaO ₈	[5][6][7]
Molecular Weight	466.46 g/mol	[5][6][7]
IUPAC Name	Sodium (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-(((9S,13S,14S)-13-methyl-17-oxo-9,11,12,13,14,15,16,17-octahydro-6H-cyclopenta[a]phenanthren-3-yl)oxy)tetrahydro-2H-pyran-2-carboxylate	
Synonyms	17-Oxoestra-1,3,5(10),7-tetraen-3-yl β-D-Glucopyranosiduronic Acid Monosodium Salt	[4][6][9]
Appearance	White Amorphous Solid	[10]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Methanol (MeOH)	[10]

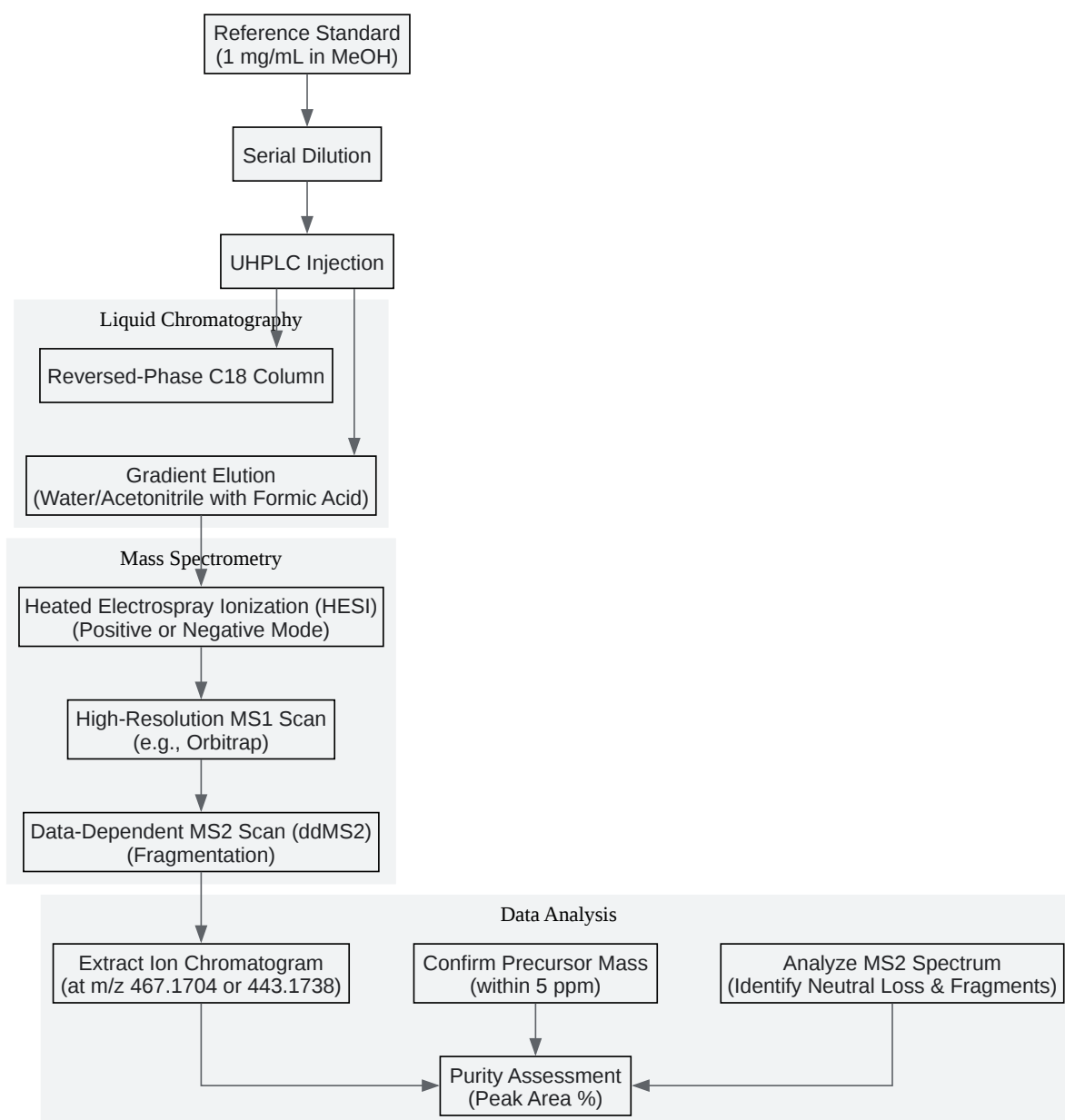
Synthesis and Purification

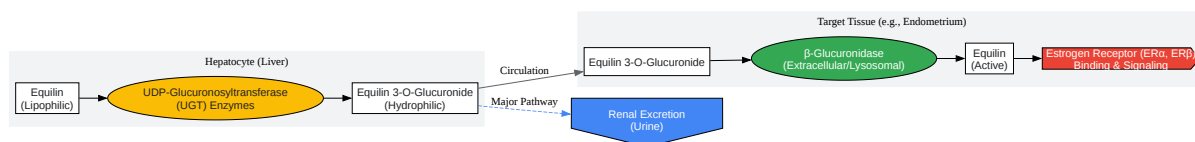
The synthesis of steroid glucuronides is a critical process for generating analytical standards and studying drug metabolism. While often produced enzymatically in vivo, chemical synthesis or in vitro enzymatic methods are employed for laboratory-scale production. The following represents a generalized, robust workflow for producing high-purity Equilin 3-O-beta-D-Glucuronide.

Synthetic Workflow Overview

The most common laboratory approach involves the Koenigs-Knorr reaction, where a protected glucuronic acid donor is coupled with the hydroxyl group of equilin, followed by deprotection and purification.







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Sources

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